

Preparing MRS4719 Stock Solutions for Cellular and In Vivo Experiments

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Compound of Interest

Compound Name: MRS4719

Cat. No.: B15579371

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Abstract

MRS4719 is a potent and selective antagonist of the P2X4 receptor, an ATP-gated ion channel implicated in various physiological and pathological processes, including neuroinflammation and chronic pain.^{[1][2]} Proper preparation of **MRS4719** stock solutions is critical for accurate and reproducible experimental results. This document provides detailed protocols for the preparation of **MRS4719** stock solutions and their application in key in vitro experiments.

Chemical and Physical Properties

A comprehensive summary of the key chemical and physical properties of **MRS4719** is provided in the table below for easy reference. This information is essential for accurate stock solution preparation and experimental design.

Property	Value
IUPAC Name	5-(2-(5-thioxo-4,5-dihydro-1,2,4-oxadiazol-3-yl)pyridin-4-yl)-1,5-dihydro-2H-naphtho[1,2-b][1][3]diazepine-2,4(3H)-dione compound with triethylamine (1:1)
Molecular Formula	C ₂₆ H ₁₃ N ₅ O ₃ S·C ₆ H ₁₅ N
Molecular Weight	504.6 g/mol
CAS Number	2840581-32-8
Appearance	To be determined
Purity	>98%
IC ₅₀	0.503 µM for human P2X4 receptor[1][2]

Solubility Profile

MRS4719 is sparingly soluble in aqueous solutions. The recommended solvent for preparing stock solutions is dimethyl sulfoxide (DMSO). While a specific maximum solubility value in mg/mL is not readily available, stock solutions of up to 50 mM in DMSO have been successfully prepared.

Preparation of MRS4719 Stock Solutions

This protocol provides a detailed procedure for the preparation of **MRS4719** stock solutions in DMSO. It is crucial to use anhydrous DMSO to prevent the compound from precipitating.

Materials:

- **MRS4719** powder
- Anhydrous dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes

- Vortex mixer

Procedure:

- Determine the Desired Stock Concentration and Volume: Decide on the final concentration (e.g., 10 mM, 20 mM, or 50 mM) and volume of the stock solution you need for your experiments.
- Calculate the Required Mass of **MRS4719**: Use the following formula to calculate the mass of **MRS4719** powder required: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Final Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$
- Weighing the Compound: Carefully weigh the calculated amount of **MRS4719** powder in a sterile microcentrifuge tube or vial.
- Dissolving in DMSO: Add the appropriate volume of anhydrous DMSO to the tube containing the **MRS4719** powder.
- Vortexing: Vortex the solution thoroughly until the **MRS4719** is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may aid in dissolution, but avoid excessive heat.
- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for long-term storage (months to years) or at 4°C for short-term use (days to weeks).[\[4\]](#)

Example Calculation for a 10 mM Stock Solution (1 mL):

$$\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 504.6 \text{ g/mol} / 1000 = 5.046 \text{ mg}$$

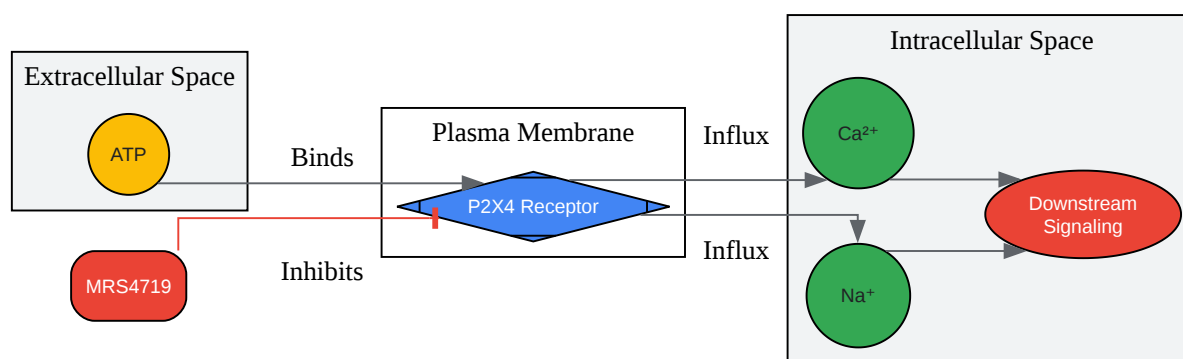
Stock Solution Preparation Table:

Desired Concentration	Mass for 1 mL	Mass for 5 mL	Mass for 10 mL
1 mM	0.505 mg	2.523 mg	5.046 mg
5 mM	2.523 mg	12.615 mg	25.23 mg
10 mM	5.046 mg	25.23 mg	50.46 mg
50 mM	25.23 mg	126.15 mg	252.3 mg

Experimental Protocols

P2X4 Receptor Signaling Pathway and Inhibition by MRS4719

The P2X4 receptor is an ATP-gated ion channel. Upon binding of extracellular ATP, the receptor undergoes a conformational change, opening a channel permeable to cations, primarily Ca^{2+} and Na^{+} . The influx of these ions leads to various downstream cellular responses. **MRS4719** acts as a non-competitive antagonist, binding to the receptor to prevent channel opening, thereby inhibiting the downstream signaling cascade.



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Caption: P2X4 receptor signaling and inhibition by **MRS4719**.

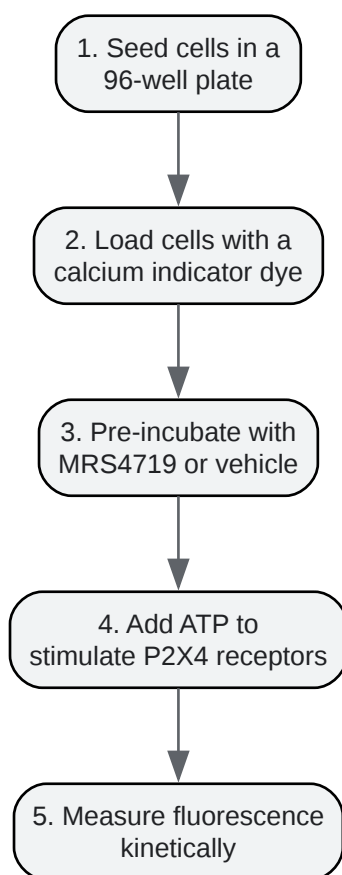
In Vitro Calcium Influx Assay

This protocol describes a method to assess the antagonist activity of **MRS4719** on ATP-induced calcium influx in a suitable cell line (e.g., HEK293 cells stably expressing the human P2X4 receptor, or primary human monocyte-derived macrophages).

Materials:

- Cells expressing P2X4 receptors
- Cell culture medium
- 96-well black, clear-bottom assay plates
- Fluorescent calcium indicator dye (e.g., Fluo-4 AM, Cal-520 AM)
- Pluronic F-127
- Hanks' Balanced Salt Solution (HBSS) or other suitable assay buffer
- ATP solution (agonist)
- **MRS4719** stock solution
- Positive control (e.g., ionomycin)
- Negative control (vehicle, e.g., DMSO)
- Fluorescence microplate reader with kinetic reading capabilities

Experimental Workflow:



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Caption: Workflow for an in vitro calcium influx assay.

Procedure:

- Cell Seeding: Seed the P2X4-expressing cells into a 96-well black, clear-bottom plate at an appropriate density and allow them to adhere overnight.
- Dye Loading: Prepare a loading buffer containing the calcium indicator dye (e.g., 2-5 μ M Fluo-4 AM) and Pluronic F-127 (e.g., 0.02%) in HBSS. Remove the culture medium from the cells and add the loading buffer. Incubate for 45-60 minutes at 37°C in the dark.
- Compound Incubation: After incubation, wash the cells with HBSS to remove excess dye. Add HBSS containing various concentrations of **MRS4719** (e.g., 0.1 to 10 μ M) or the vehicle control (DMSO at a final concentration not exceeding 0.1%) to the respective wells. Incubate for 15-30 minutes at room temperature.

- **Agonist Stimulation and Measurement:** Place the plate in a fluorescence microplate reader. Establish a baseline fluorescence reading for a few seconds. Then, using the instrument's injector, add a pre-determined concentration of ATP (e.g., EC_{50} concentration for the P2X4 receptor) to stimulate the cells. Immediately begin kinetic measurement of fluorescence intensity (e.g., every second for 2-3 minutes).
- **Data Analysis:** The change in fluorescence intensity reflects the change in intracellular calcium concentration. The antagonist effect of **MRS4719** can be quantified by comparing the peak fluorescence signal in **MRS4719**-treated wells to that of the vehicle-treated wells. Calculate the IC_{50} value of **MRS4719** from the dose-response curve.

In Vivo Experimental Considerations:

For in vivo studies, **MRS4719** has been administered to mice at doses ranging from 0.5 to 3 mg/kg via continuous infusion using osmotic minipumps.[1] The formulation for in vivo delivery should be carefully considered to ensure solubility and stability.

Safety Precautions

MRS4719 is for research use only. Standard laboratory safety practices should be followed when handling this compound. Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses. Handle the powder in a chemical fume hood to avoid inhalation. Refer to the Safety Data Sheet (SDS) for more detailed safety information.

Conclusion

The protocols and information provided in this document offer a comprehensive guide for the preparation and use of **MRS4719** in experimental settings. Adherence to these guidelines will help ensure the generation of reliable and reproducible data in studies investigating the role of the P2X4 receptor in health and disease.

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